

# 13C-labeled cyclopentanol CAS 54808-52-5

## technical data

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### Compound of Interest

Compound Name: Cyclopentanol(1-13c)

Cat. No.: B12057231

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## Executive Summary

Cyclopentanol-1-13C (CAS 54808-52-5) is a stable isotope-labeled cycloalkanol where the carbon atom bearing the hydroxyl group is enriched with Carbon-13 (

C). Unlike radioisotopes (

C), this stable isotopolog presents no radiation hazard, making it a critical tool in Quantitative NMR (qNMR), Metabolic Flux Analysis (MFA), and Mass Spectrometry (MS) internal standardization.

This guide moves beyond basic catalog data to provide a mechanistic understanding of the isotope's behavior in synthesis and bioanalysis. The primary utility of this specific isomer lies in its generated

coupling, which serves as an immutable spectral tag for tracking the hydroxyl-bearing carbon through complex oxidative transformations.

## Part 1: Physicochemical & Isotopic Specifications

The following data distinguishes the labeled variant from natural abundance cyclopentanol. Note the mass shift and the specific NMR behavior caused by the spin-1/2

C nucleus.

**Table 1: Technical Specifications**

| Property            | Specification                     | Notes                                                 |
|---------------------|-----------------------------------|-------------------------------------------------------|
| Chemical Name       | Cyclopentanol-1-                  | Labeled at the C1 (carbinol) position                 |
|                     | C                                 |                                                       |
| CAS Number          | 54808-52-5                        | Specific to the 1-C isomer                            |
| Empirical Formula   | C                                 | Mass shift of +1.00335 Da                             |
|                     | C                                 |                                                       |
|                     | H                                 |                                                       |
|                     | O                                 |                                                       |
| Molecular Weight    | 87.12 g/mol                       | vs. 86.13 g/mol (Natural)                             |
| Isotopic Enrichment | 99 atom %                         | Essential for eliminating satellite peak interference |
|                     | C                                 |                                                       |
| Boiling Point       | 139–140 °C                        | Negligible isotope effect on BP                       |
| Density             | 0.959 g/mL                        | Slightly higher than natural (0.948) due to mass      |
| Appearance          | Colorless viscous liquid          | Hygroscopic                                           |
| Solubility          | Ethanol, Ether, slightly in Water | Identical solvation shell to natural analog           |

## Part 2: Synthesis & Manufacturing Logic

The synthesis of Cyclopentanol-1-<sup>13</sup>C is a chemoselective reduction protocol. The choice of route is dictated by the conservation of the expensive isotopic label. We utilize Cyclopentanone-1-<sup>13</sup>C as the precursor.

## Mechanism of Action

The synthesis employs Sodium Borohydride (NaBH<sub>4</sub>)

) reduction. This route is preferred over catalytic hydrogenation for labeled compounds because it allows for stoichiometric control, minimizing waste of the labeled substrate.

- Precursor: Cyclopentanone-1-<sup>13</sup>C (Carbonyl labeled).

- Reagent: NaBH<sub>4</sub>

provides the hydride source.

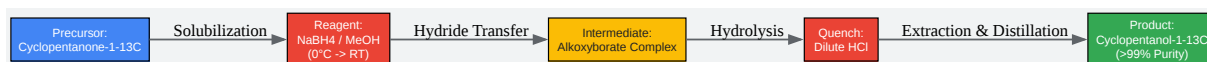
- Outcome: The carbonyl carbon (

) is reduced to a carbinol carbon (

), retaining the

<sup>13</sup>C label at the C1 position.

## Workflow Diagram: Reductive Synthesis



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Figure 1: Step-wise reductive synthesis preserving the isotopic label at C1.

## Part 3: Analytical Characterization (Self-Validating Protocols)

To ensure the integrity of the label, researchers must validate the compound using Nuclear Magnetic Resonance (NMR). The presence of the

<sup>13</sup>C label at C1 introduces specific splitting patterns that act as a purity check.

## C-NMR Validation

- Natural Abundance: C1 appears at ~74 ppm as a small singlet.
- Labeled (54808-52-5): C1 appears as a massive singlet at ~74 ppm (relative to solvent).
- Validation Check: If the enrichment is <99%, you will see significant satellite peaks or a lower signal-to-noise ratio than calculated.

## H-NMR Validation (The Coupling "Clock")

This is the most critical self-validating check. The proton attached to C1 (the methine proton) will couple to the

C nucleus.

- Observation: The H1 signal (typically ~4.3 ppm) will split into a doublet (d).
- Coupling Constant ( ): You must observe a coupling constant of 140–150 Hz.
- Interpretation:
  - If you see a singlet at 4.3 ppm: The compound is not labeled (Natural Abundance).
  - If you see a doublet with Hz: The label is confirmed at C1.

## Part 4: Applications in Drug Metabolism & Mechanistic Studies

Cyclopentanol-1-<sup>13</sup>C is primarily used as a metabolic probe and internal standard. Its utility stems from the stability of the C-C bond and the traceability of the C-O bond.

### Application A: Metabolic Flux Analysis (Oxidation Tracking)

In drug metabolism (DMPK), cyclopentyl rings are common motifs (e.g., in certain kinase inhibitors). Researchers use the labeled alcohol to track oxidative metabolism by Cytochrome P450 or Alcohol Dehydrogenase (ADH).

- Pathway: Cyclopentanol-1-<sup>13</sup>C

Cyclopentanone-1-<sup>13</sup>C.

- Detection: The shift in the

C-NMR signal from ~74 ppm (alcohol) to ~220 ppm (ketone) provides a quantifiable readout of metabolic turnover without interference from endogenous background.

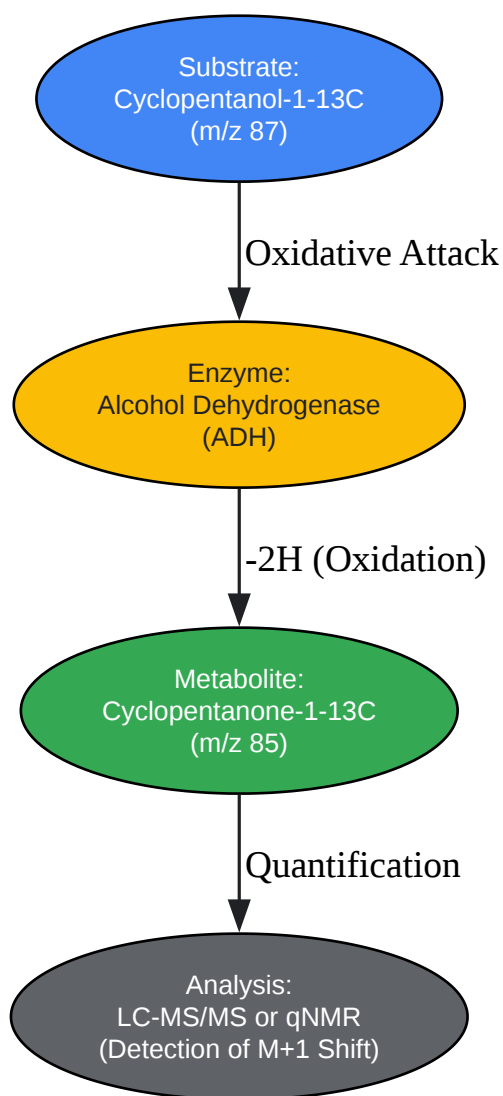
## Application B: Mass Spectrometry Internal Standard

In LC-MS/MS assays, the labeled compound serves as an ideal internal standard (IS).

- Mass Shift: The +1 Da shift (M+1) moves the analyte away from the natural abundance envelope of the target analyte, assuming high resolution.
- Co-elution: Because it is a

C isotope (not Deuterium), it exhibits no chromatographic isotope effect. It will co-elute perfectly with the non-labeled drug, ensuring identical ionization suppression/enhancement profiles.

## Diagram: Metabolic Tracer Logic



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Figure 2: Metabolic tracking of ring oxidation. Note the mass transition from 87 to 85, retaining the +1 heavy isotope.

## Part 5: Handling, Stability & Safety

While stable isotopes are non-radioactive, the chemical toxicity of cyclopentanol remains.

- Hygroscopicity: The hydroxyl group makes the compound hygroscopic.
  - Protocol: Store under inert gas (Nitrogen or Argon) in a desiccator. Moisture uptake will complicate qNMR weighing.

- Chemical Stability: Stable at room temperature, but avoid strong oxidizing agents (e.g., Chromic acid) unless intended for reaction.
- Safety Profile:
  - Flammable: Flash point ~51°C.
  - Irritant: Causes skin and eye irritation.[1] Use standard PPE (Nitrile gloves, safety goggles).

## References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 7298 (Cyclopentanol - Natural Abundance Reference). [\[Link\]](#)
- Pretsch, E., et al.Structure Determination of Organic Compounds: Tables of Spectral Data. (Reference for <sup>13</sup>C Chemical Shifts and Coupling Constants). [\[Link\]](#)

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## Sources

- 1. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
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